

physical properties of 2-Acetylcyclopentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetylcyclopentanone

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An In-depth Technical Guide to the Physical Properties of 2-Acetylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Acetylcyclopentanone** (CAS No: 1670-46-8). The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized for clarity, and detailed experimental protocols for determining these properties are provided.

Core Physical and Chemical Properties

2-Acetylcyclopentanone, with the molecular formula $C_7H_{10}O_2$, is a ketone and a valuable intermediate in organic synthesis.^{[1][2][3][4]} It is recognized for its utility in the preparation of various pharmaceuticals.^[5]

Table 1: Summary of Physical Properties of **2-Acetylcyclopentanone**

Property	Value	Conditions
Molecular Formula	C7H10O2	
Molecular Weight	126.15 g/mol	[1][3][4]
Appearance	Clear light yellow to brown liquid	[1][2][5]
Melting Point	60-70 °C	[1][5][6][7][8]
Boiling Point	72-75 °C	at 8 mmHg[1][5][7][8][9]
196-198 °C	at 760 mmHg[10]	
Density	1.043 g/mL	at 25 °C[1][5][9]
Refractive Index (n D)	1.489	at 20 °C[1][5][7][8][9]
Flash Point	163 °F (72.8 °C)	[1][5][6][7][8]
Vapor Pressure	0.00713 mmHg	at 25 °C[1][5][8]
Solubility	Soluble in alcohol and organic solvents	[2][10]
Water: 35 g/L	at 25 °C[2]	
Water: 17,940 mg/L (estimated)	at 25 °C[6][10]	

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **2-Acetylcyclopentanone**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[11] The Thiele tube method is a common and efficient technique that requires a small sample size.[12]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- High-boiling point oil (e.g., mineral oil)
- Rubber band or thread

Procedure:

- Fill the small test tube to about half-full with **2-Acetylcyclopentanone**.[\[12\]](#)
- Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.[\[12\]](#)[\[13\]](#)
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[12\]](#)[\[13\]](#)
- Insert this assembly into the Thiele tube, which is filled with oil, making sure the sample is immersed but the open end of the test tube remains above the oil level.[\[12\]](#)[\[13\]](#)
- Gently heat the side arm of the Thiele tube.[\[12\]](#)[\[13\]](#) Convection currents will ensure uniform heating of the oil bath.[\[13\]](#)
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[12\]](#)[\[13\]](#) This indicates the temperature is just above the boiling point.
- Remove the heat source and allow the apparatus to cool.

- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[12\]](#)[\[13\]](#) Record this temperature.

Determination of Melting Point (Capillary Method)

The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[14\]](#)[\[15\]](#) For a pure crystalline solid, this occurs over a narrow range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (one end sealed)
- Sample of solid **2-Acetylcyclopentanone**
- Spatula

Procedure:

- Ensure the sample of **2-Acetylcyclopentanone** is completely dry and in a fine powdered form.[\[16\]](#)
- Load the sample into a capillary tube by pressing the open end into the powder. A sample height of 1-2 mm is sufficient.[\[14\]](#)
- Tap the sealed end of the tube on a hard surface to pack the sample tightly into the bottom.[\[17\]](#)
- Place the loaded capillary tube into the heating block of the melting point apparatus.[\[16\]](#)[\[17\]](#)
- Set the apparatus to heat rapidly to a temperature about 15-20 °C below the expected melting point.[\[17\]](#)
- Reduce the heating rate to a slow and steady 1-2 °C per minute as you approach the expected melting point.[\[17\]](#)
- Observe the sample through the magnifying eyepiece.

- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).^[15]

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.^[18]

Apparatus:

- Electronic balance (accurate to at least 0.01 g)
- Graduated cylinder or a pycnometer (density bottle) for higher accuracy
- Sample of liquid **2-Acetylcyclopentanone**
- Thermometer

Procedure (using a graduated cylinder):

- Measure and record the mass of a clean, dry 100-mL graduated cylinder.^[18]
- Add a precisely measured volume of **2-Acetylcyclopentanone** (e.g., 20-25 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.^[18]
- Measure and record the combined mass of the graduated cylinder and the liquid.^[18]
- Measure and record the temperature of the liquid.^[18]
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.^{[18][19]}
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^[20]
- Repeat the measurement two more times and calculate the average density to improve accuracy.^[18]

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a fundamental property for identifying and assessing the purity of liquid substances.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Sample of liquid **2-Acetylcyclopentanone**
- Dropper
- Soft tissue paper

Procedure:

- Turn on the refractometer and the constant temperature water bath, setting it to the desired temperature (commonly 20 °C).
- Clean the prism surfaces of the refractometer with a soft tissue and a suitable solvent (e.g., ethanol or acetone), then allow them to dry completely.
- Using a dropper, place a few drops of **2-Acetylcyclopentanone** onto the lower prism surface.
- Close the prisms firmly. The liquid should spread evenly to form a thin film.
- Look through the eyepiece and turn the adjustment knob until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is visible, adjust the chromaticity screw until the boundary line is sharp and achromatic.
- Read the refractive index value from the instrument's scale.

- Clean the prisms immediately after the measurement.

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.[\[21\]](#)

Apparatus:

- Test tubes with stoppers
- Graduated pipettes or cylinders
- Spatula
- Vortex mixer or shaker
- Analytical balance
- Various solvents (e.g., water, ethanol, acetone)

Procedure (Qualitative):

- Place a small, measured amount of **2-Acetylcyclopentanone** (e.g., 0.05 mL or 25 mg) into a small test tube.[\[22\]](#)
- Add a small volume of the chosen solvent (e.g., 0.75 mL) in portions.[\[22\]](#)
- After each addition, stopper the test tube and shake it vigorously.[\[22\]](#)
- Observe whether the solute dissolves completely.
- Record the substance as "soluble," "sparingly soluble," or "insoluble" in that specific solvent at the recorded temperature.

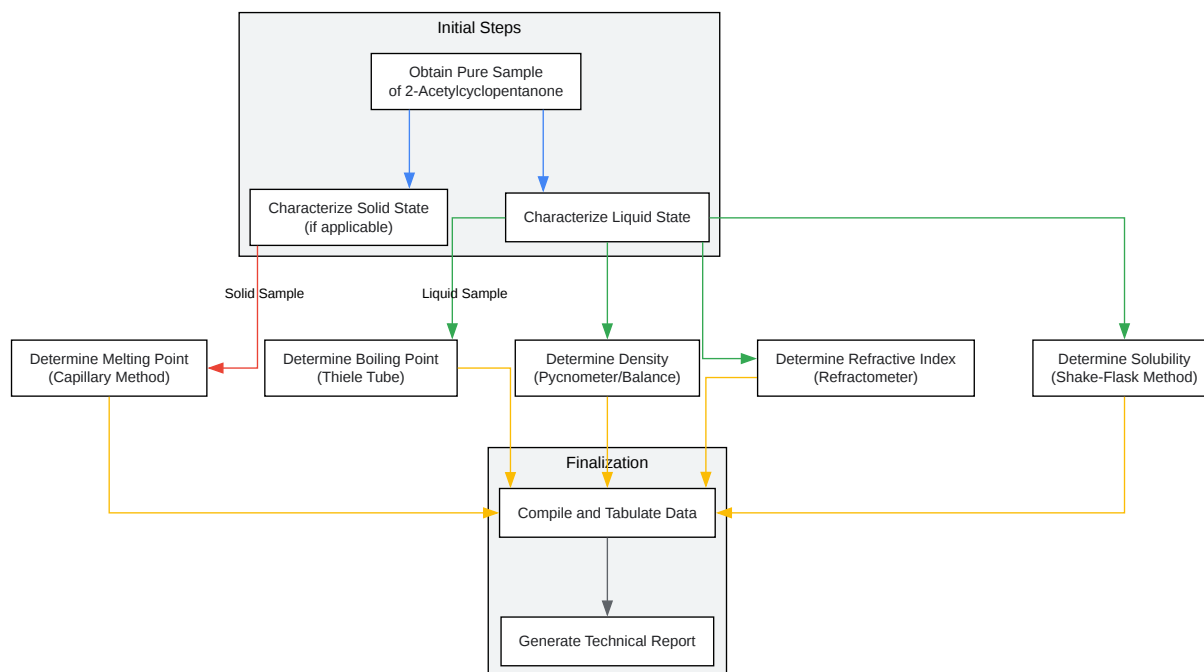
Procedure (Quantitative - Shake-Flask Method):

- Add an excess amount of **2-Acetylcyclopentanone** to a known volume of the solvent in a flask.

- Seal the flask and agitate it at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[23\]](#)
- After agitation, allow the solution to stand undisturbed at the same temperature until the excess, undissolved solute has settled.
- Carefully withdraw a sample from the clear, supernatant liquid. It is crucial to separate the saturated solution from the undissolved solid.[\[23\]](#)
- Analyze the concentration of the solute in the sample using a reliable analytical method, such as UV-spectrophotometry, HPLC, or gas chromatography.[\[24\]](#) The resulting concentration is the solubility of the compound in that solvent at that temperature.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a chemical compound like **2-Acetylcyclopentanone**.



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Caption: Workflow for determining the physical properties of **2-Acetylcyclopentanone**.

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- To cite this document: BenchChem. [physical properties of 2-Acetylcyclopentanone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b155173#physical-properties-of-2-acetylcyclopentanone>]

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